

divanillin-based epoxy vs DGEBA thermomechanical properties

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Thermomechanical Properties Comparison

The table below summarizes key experimental data for **divanillin**-based epoxy thermosets and a reference DGEBA-based network.

Property	Divanillin-based Epoxy (Diglycidyl Ether)	Reference DGEBA-based Thermoset
Glass Transition Temperature (T_g)	140 - 200°C (cured with IPDA) [1]	~140°C (cured with IPDA) [1]
Young's Modulus	Information missing from search results	Information missing from search results
Tensile Strength	1.07 - 18.7 MPa (for polyimine CANs derived from divanillin) [2]	Information missing from search results
Thermal Degradation	Comparable to DGEBA-based network [1]	Reference standard [1]
Key Additional Properties	Chemically recyclable in acidic conditions [2]; Reprocessable (CANs) [2]	Not recyclable or reprocessable (traditional thermoset) [2]

> Note: The data for **divanillin**-based epoxies and DGEBA are from independent studies with different curing agents and formulations. Direct, exact numerical comparisons should be made with caution.

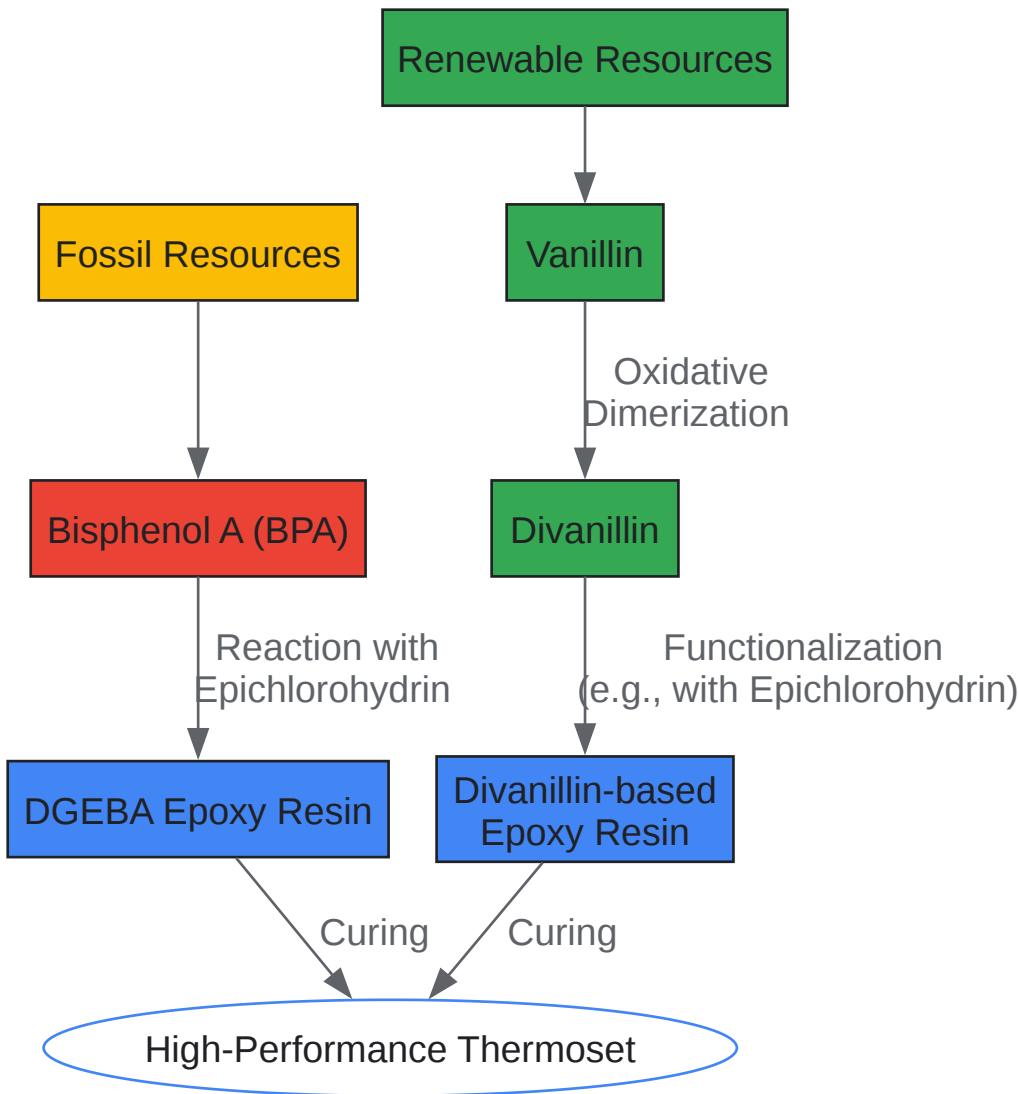
Experimental Data & Methodologies

The properties listed are derived from specific experimental protocols standard in polymer science.

- **Synthesis of Divanillin-based Monomers:** **Divanillin**, obtained from the oxidative dimerization of vanillin [2], can be functionalized into epoxy monomers like the diglycidyl ether of divanillyl alcohol (DiGEDVA) [1]. Another approach creates **polyimine covalent adaptable networks (CANs)** by reacting **divanillin**'s aldehyde groups with a mixture of long, flexible aliphatic diamines and short, rigid triamines [2].
- **Curing Procedure:** The synthesized **divanillin**-based epoxy monomers (e.g., DiGEDVA) are typically cured with amine hardeners. A common protocol involves curing with **isophorone diamine (IPDA)** to form the cross-linked thermoset network [1].
- **Characterization Methods:**
 - **Glass Transition Temperature (T_g):** Measured using a **Dynamic Mechanical Analyzer (DMA)**. The T_g is identified as the peak of the $\tan \delta$ curve or a significant drop in the storage modulus (E') during a temperature ramp [2] [1].
 - **Tensile Strength:** Determined via **tensile testing** (e.g., on an Instron machine) using dumbbell-shaped specimens, following standardized protocols to measure the stress at break [2].
 - **Thermal Stability:** Evaluated by **Thermogravimetric Analysis (TGA)**, which measures the weight loss of a sample as it is heated, indicating the temperature at which decomposition begins [2] [1].
 - **Reprocessability and Stress Relaxation:** For dynamic CANs, **stress-relaxation experiments** are conducted on a DMA. A fixed strain is applied, and the decay of stress over time is measured, indicating the material's ability to flow and be reshaped [2].

Chemical Structures and Relationships

The core difference between these materials lies in their chemical origin and structure. The following diagram illustrates the relationship between their building blocks.



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Sustainability and Performance Trade-offs

The choice between these materials involves balancing performance with environmental impact.

- **Advantages of Divanillin-based Epoxies:**

- **Closed-Loop Recyclability:** A major advantage is their potential for **chemical recycling**. Under acidic conditions, the dynamic bonds (like imine bonds) can break down, allowing for the recovery of the original **divanillin** monomer for resynthesis [2].
- **Reprocessability:** When formulated as CANs or vitrimers, these materials can be **reprocessed** (e.g., via hot-pressing) multiple times without significant loss of mechanical

properties [2].

- **Biobased Origin:** Derived from vanillin, they offer a **renewable alternative** to petroleum-based BPA, reducing reliance on fossil fuels [2] [1].

- **Considerations and Context:**

- **Performance Parity:** Research shows that well-formulated **divanillin**-based epoxies can achieve a **T_g and thermal stability comparable to, and potentially exceeding, those of DGEBA** [1].
- **Mechanical Property Tuning:** The mechanical properties, such as tensile strength, can be widely tuned by adjusting the ratio of flexible to rigid amines in the network formulation [2].
- **BPA Concerns:** The motivation for this research is partly driven by health concerns around BPA, a known endocrine disruptor used in DGEBA synthesis [3].

In summary, while DGEBA is a well-established high-performance material, **divanillin**-based epoxies have demonstrated they can compete thermomechanically while offering superior sustainability through their biobased origin and recyclability.

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